

1-(2-Furfurylthio)propanone: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **1-(2-Furfurylthio)propanone**

Cat. No.: **B1330138**

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An In-depth Examination of a Key Flavor Compound with Limited, Though Developing, Research Applications

This technical guide provides a comprehensive overview of **1-(2-Furfurylthio)propanone**, a heterocyclic ketone primarily utilized as a flavoring agent in the food and beverage industry. While its application in flavor science is well-established, its potential as a research chemical in drug development and broader scientific inquiry remains largely unexplored. This document aims to consolidate the existing knowledge on its chemical properties, synthesis, and safety, while also highlighting the current gaps in the scientific literature regarding its biological activity.

Chemical and Physical Properties

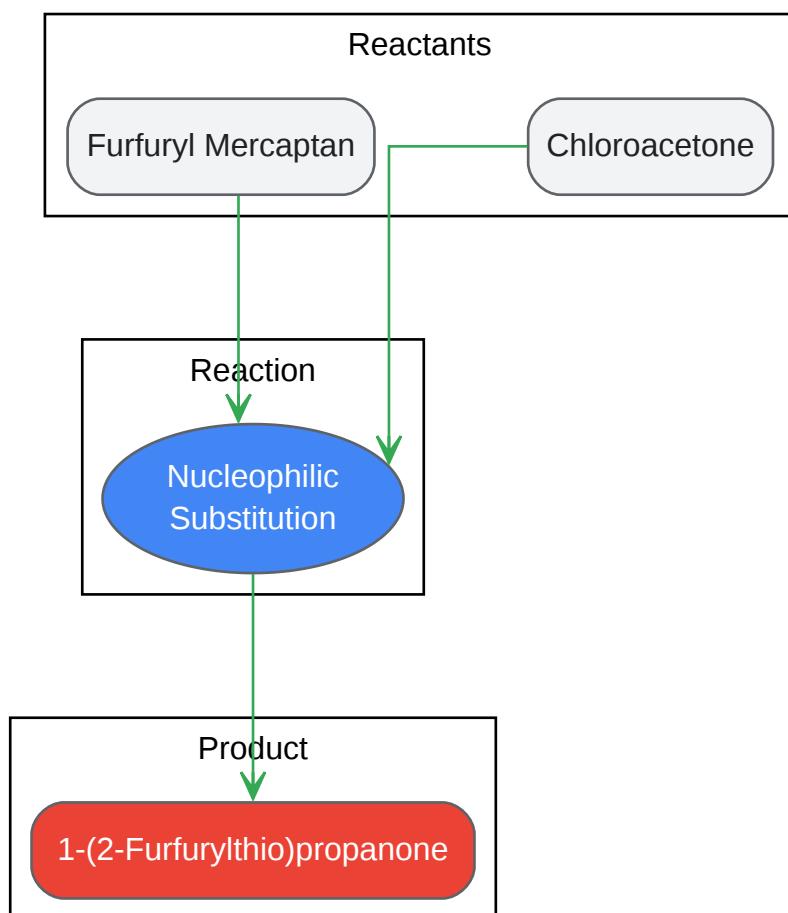
1-(2-Furfurylthio)propanone, also known by synonyms such as (Furfurylthio)acetone and 1-(furan-2-ylmethylsulfanyl)propan-2-one, is a colorless to pale yellow liquid.^[1] Its organoleptic properties are characterized by a roasted coffee and meaty aroma.^[1] The key physicochemical properties of this compound are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	58066-86-7	[1] [2] [3]
Molecular Formula	C ₈ H ₁₀ O ₂ S	[2] [3]
Molecular Weight	170.23 g/mol	[1] [2]
Density	1.146 - 1.154 g/cm ³ @ 25 °C	[1]
Boiling Point	281.00 - 282.00 °C @ 760.00 mm Hg	[1]
Flash Point	98.89 °C (210.00 °F)	[1]
Solubility	Insoluble in water; Soluble in organic solvents such as ethanol.	[1] [2]
Refractive Index	1.525 - 1.531 @ 20 °C	[1]
FEMA Number	4676	[2]

Synthesis

The synthesis of **1-(2-Furfurylthio)propanone** can be achieved through several chemical reactions, primarily involving the formation of a thioether bond. While specific, detailed industrial protocols are proprietary, the general synthetic approaches include Friedel-Crafts acylation and thioether formation.[\[4\]](#)

A plausible synthetic pathway involves the reaction of furfuryl mercaptan with chloroacetone. This nucleophilic substitution reaction, where the sulfur atom of the mercaptan attacks the electrophilic carbon of the chloroacetone, yields the final product.



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A conceptual workflow for the synthesis of **1-(2-Furfurylthio)propanone**.

Applications in Research

Currently, the documented applications of **1-(2-Furfurylthio)propanone** in research are predominantly centered around food science and flavor chemistry. It is recognized as a key component contributing to the aroma of roasted coffee and is used as a flavoring agent in a variety of food products. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated this compound and concluded that there are "no safety concern at current levels of intake when used as a flavouring agent".^[2]

While some chemical suppliers list **1-(2-Furfurylthio)propanone** for "research use only," this is a broad classification and does not point to specific, established applications in pharmacological or biomedical research. A thorough review of scientific literature reveals a

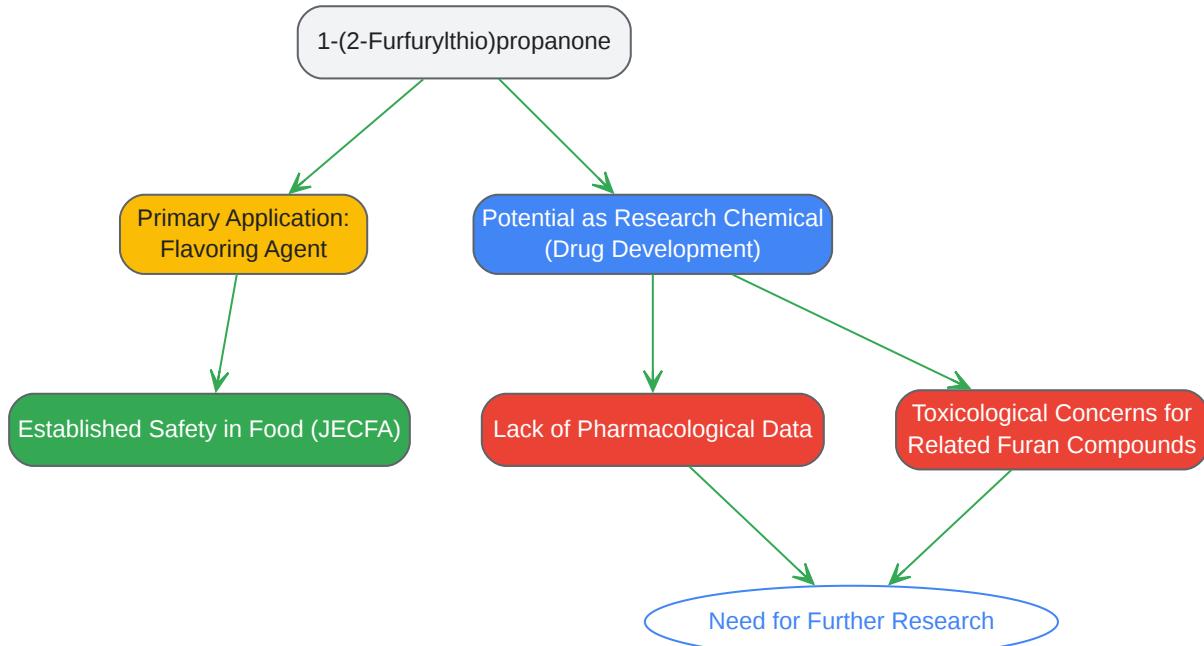
significant lack of studies investigating its biological activity, mechanism of action, or potential therapeutic effects.

Biological Activity and Toxicology

There is a notable absence of in-depth studies on the pharmacology and toxicology of **1-(2-Furfurylthio)propanone**. However, it is important to consider the toxicological profile of related furan-containing compounds. Some studies on other furan derivatives have raised concerns about potential genotoxicity and carcinogenicity, which may be due to the formation of reactive metabolites.^[5] For instance, research on furfuryl alcohol and 2-furyl methyl ketone has indicated potential for hepatic and renal toxicity in mice at high concentrations.^[6]

It is crucial to emphasize that these findings on related compounds do not directly translate to **1-(2-Furfurylthio)propanone**. The JECFA evaluation provides a degree of assurance for its use as a food additive.^[2] Nevertheless, for any application outside of this established use, especially in a research or drug development context, dedicated toxicological and pharmacological studies would be imperative.

The current understanding of the logical relationships concerning the research status of this chemical is depicted in the diagram below.



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Logical relationship of the current research status of **1-(2-Furfurylthio)propanone**.

Conclusion and Future Directions

1-(2-Furfurylthio)propanone is a well-characterized compound with a clear and established role in the flavor industry. Its chemical and physical properties are well-documented, and its synthesis is understood in principle. However, for the audience of researchers, scientists, and drug development professionals, it is a compound with a largely unwritten chapter. The current body of scientific literature presents a significant opportunity for novel research into its potential biological activities.

Future research should focus on:

- Pharmacological Screening: Investigating the compound's activity across a range of biological targets.

- Toxicological Studies: Conducting comprehensive in vitro and in vivo studies to establish a detailed safety profile beyond its use as a food additive.
- Mechanism of Action Studies: Elucidating any identified biological effects at the molecular level.

Until such studies are conducted, the application of **1-(2-Furfurylthio)propanone** as a core research chemical in drug development remains speculative. This guide serves as a foundational document summarizing the current knowledge and, more importantly, highlighting the vast, unexplored avenues for future scientific inquiry.

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